

4-Bromo-3,5-difluorobenzoic acid safety and handling

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Bromo-3,5-difluorobenzoic acid

Cat. No.: B1279823

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An In-depth Technical Guide to the Safety and Handling of **4-Bromo-3,5-difluorobenzoic acid**

This document provides comprehensive safety and handling information for **4-Bromo-3,5-difluorobenzoic acid**, intended for researchers, scientists, and professionals in drug development. The following sections detail the compound's properties, hazards, handling procedures, and emergency responses.

Chemical Identification and Properties

4-Bromo-3,5-difluorobenzoic acid is a solid chemical compound used as a pharmaceutical intermediate. Its fundamental properties are summarized below.

Table 1: Physical and Chemical Properties

| Property | Value | Reference |
|-------------------|---|-----------|
| CAS Number | 651027-00-8 | |
| Molecular Formula | C ₇ H ₃ BrF ₂ O ₂ | |
| Molecular Weight | 237 g/mol | |
| Physical Form | Solid | |
| Melting Point | 181-185°C | |
| Boiling Point | 284.4 ± 40.0 °C (Predicted) | |
| Density | 1.872 g/cm ³ (Predicted) | |

| Purity | ≥95% - 97% | |

Hazard Identification and Classification

This compound is classified as hazardous. The GHS classification provides a universally understood set of pictograms and statements.

Table 2: GHS Hazard Identification

| Category | Information | Reference |
|-------------------|--|-----------|
| Pictogram | GHS07 (Exclamation mark) | |
| Signal Word | Warning | |
| Hazard Statements | H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H332: Harmful if inhaled. H335: May cause respiratory irritation. | |

| Precautionary Statements | P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P264: Wash face, hands and any exposed skin thoroughly after handling. P270: Do not eat, drink or

smoke when using this product. P271: Use only outdoors or in a well-ventilated area. P280:

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com